



Application Notes and Protocols: BI-4924 Solubility and Handling

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling and use of **BI-4924**, a potent and selective inhibitor of phosphoglycerate dehydrogenase (PHGDH). These guidelines are intended to ensure accurate and reproducible results in preclinical research and drug development settings.

Introduction to BI-4924

BI-4924 is a small molecule inhibitor that targets phosphoglycerate dehydrogenase (PHGDH), the rate-limiting enzyme in the de novo serine biosynthesis pathway.[1][2] By inhibiting PHGDH, **BI-4924** effectively blocks the conversion of 3-phosphoglycerate to 3-phosphohydroxypyruvate, a critical step in the production of serine.[1][2] This pathway is often upregulated in certain cancers, making **BI-4924** a valuable tool for studying cancer metabolism and developing novel therapeutic strategies.

Data Presentation: Solubility of BI-4924

The solubility of **BI-4924** has been determined in dimethyl sulfoxide (DMSO) and in an aqueous solution at neutral pH. The following table summarizes the available quantitative data. Information on the solubility of **BI-4924** in other common organic solvents such as ethanol, methanol, or acetone is not readily available in the reviewed literature.



Solvent/System	Solubility	Molar Concentration (approx.)	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL[3]	200.26 mM[3]	Sonication is recommended to aid dissolution.[3]
Aqueous Solution (pH 7)	59 μg/mL[1][2]	0.118 mM	BI-4924 exhibits limited solubility in aqueous solutions.
In Vivo Formulation	4 mg/mL	8.01 mM	In a vehicle of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline. Sonication is recommended.[3]

Molecular Weight of BI-4924: 499.4 g/mol

Experimental Protocols

Protocol 1: Preparation of a 100 mM BI-4924 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **BI-4924** in DMSO, suitable for long-term storage and subsequent dilution for various in vitro assays.

Materials:

- BI-4924 powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- · Sterile, amber microcentrifuge tubes or vials
- Analytical balance



- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Equilibrate Reagents: Allow the BI-4924 powder and DMSO to reach room temperature before use.
- Weighing **BI-4924**: In a fume hood, carefully weigh out the desired amount of **BI-4924** powder using an analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 49.94 mg of **BI-4924**.
- Dissolution:
 - Transfer the weighed BI-4924 powder into a sterile amber microcentrifuge tube.
 - Add the calculated volume of anhydrous, sterile DMSO. For the example above, add 1 mL of DMSO.
- Mixing:
 - Tightly cap the tube and vortex the solution for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the solution for 5-10 minutes.
- Visual Inspection: Visually inspect the solution to ensure that the BI-4924 is completely
 dissolved and the solution is clear and free of any particulate matter.
- · Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage. When stored at -20°C, the solution should be used within one year.[4]



Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol outlines the dilution of the **BI-4924** DMSO stock solution to prepare working solutions for cell-based assays or other in vitro experiments. It is crucial to minimize the final concentration of DMSO in the assay to avoid solvent-induced toxicity.

Materials:

- 100 mM BI-4924 stock solution in DMSO
- Sterile cell culture medium or appropriate assay buffer
- Sterile microcentrifuge tubes
- Calibrated pipettes

Procedure:

- Thaw Stock Solution: Thaw an aliquot of the 100 mM BI-4924 stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To improve accuracy, it is often beneficial to perform an intermediate dilution. For example, prepare a 10 mM intermediate stock by diluting the 100 mM stock 1:10 in sterile DMSO.
- Final Dilution:
 - Determine the final desired concentration of BI-4924 in your assay.
 - Calculate the volume of the stock or intermediate solution needed to achieve this final concentration.
 - Important: Add the BI-4924 stock solution to the cell culture medium or assay buffer, not the other way around, to facilitate rapid mixing and prevent precipitation. Gently mix by pipetting or inverting the tube.

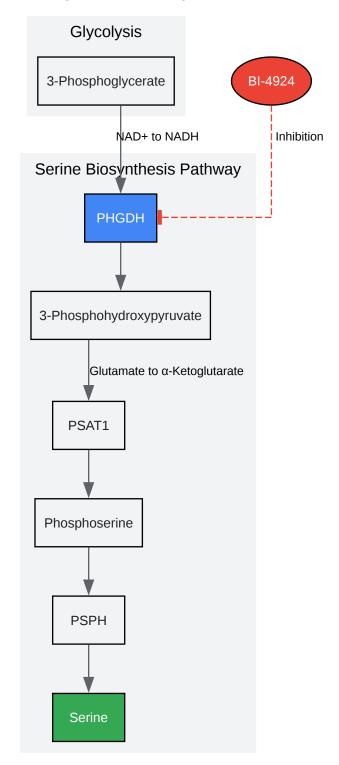


- Ensure the final concentration of DMSO in the assay is kept low, typically below 0.5%, to minimize cytotoxicity. A vehicle control (medium or buffer with the same final concentration of DMSO) should always be included in the experiment.
- Use Immediately: It is recommended to use the freshly prepared working solution immediately for your experiments.

Mandatory Visualizations



Serine Biosynthesis Pathway and BI-4924 Inhibition

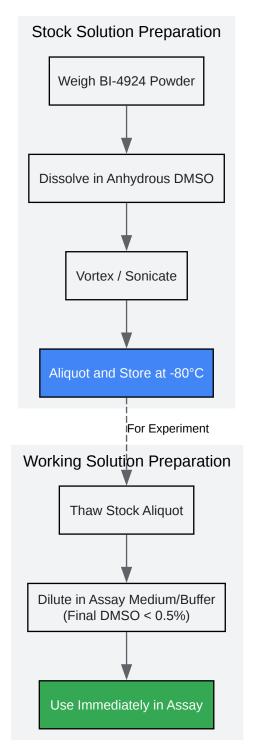


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Caption: Inhibition of PHGDH by **BI-4924** in the serine biosynthesis pathway.



Experimental Workflow for BI-4924 Solution Preparation



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Caption: Workflow for preparing **BI-4924** stock and working solutions.



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